

Initial Safety and Handling Guidelines for 2-(Difluoromethoxy)benzyl bromide

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Compound of Interest

Compound Name: 2-(Difluoromethoxy)benzyl bromide

Cat. No.: B1349796

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An In-depth Technical Guide for Laboratory Professionals

This guide provides comprehensive initial safety and handling protocols for **2-(Difluoromethoxy)benzyl bromide**, a compound utilized in pharmaceutical synthesis, material science, and as a building block in organic chemistry.^[1] Due to its chemical properties, strict adherence to safety measures is imperative to mitigate potential risks. This document is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

2-(Difluoromethoxy)benzyl bromide is classified as a hazardous substance. The primary hazards associated with this compound are severe skin corrosion and eye damage.^{[1][2]} It is crucial to understand and mitigate these risks through proper handling and the use of personal protective equipment.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.^{[1][2]}

GHS Pictograms:

- Corrosive^[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-(Difluoromethoxy)benzyl bromide** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₇ BrF ₂ O	[3][4]
Molecular Weight	237.04 g/mol	[3][4]
Appearance	Colorless to pale yellow or light orange liquid/solid	[3]
Flash Point	108 °C	[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-(Difluoromethoxy)benzyl bromide** to prevent personal exposure.

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles and face shield.	To protect against severe eye damage from splashes.[2][5]
Hand Protection	Chemical-resistant gloves.	To prevent severe skin burns upon contact.[2][5]
Skin and Body Protection	Protective clothing, long-sleeved.	To avoid skin contact and burns.[2][5]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH/MSHA approved respirator.	To prevent irritation of the respiratory system.[5][6]

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, such as a chemical fume hood.[2]
- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[2]
- Do not eat, drink, or smoke in the handling area.[2]
- Wash hands thoroughly with soap and water after handling.[2]
- Keep containers securely sealed when not in use.[2]
- Avoid physical damage to containers.[2]

Storage:

- Store in original, tightly sealed containers.[2]
- Store in a cool, dry, and well-ventilated area.[2]
- Store away from incompatible materials such as strong bases, oxidizing agents, alcohols, and ammonia.[1][2]
- Do not use aluminum or galvanized containers for storage.[2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][7] Removal of contact lenses should only be done by skilled personnel.[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6][7] Seek immediate medical attention.[2]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][7] Inhalation of vapors may cause lung edema, which can be delayed up to 24 hours.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8][9]

Spill and Disposal Procedures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.[2]
- Contain the spill using inert materials like sand, earth, or vermiculite.[2]
- Collect the absorbed material into a suitable, labeled container for disposal.[2]
- Clean the spill area thoroughly.

Waste Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains or waterways.[5]

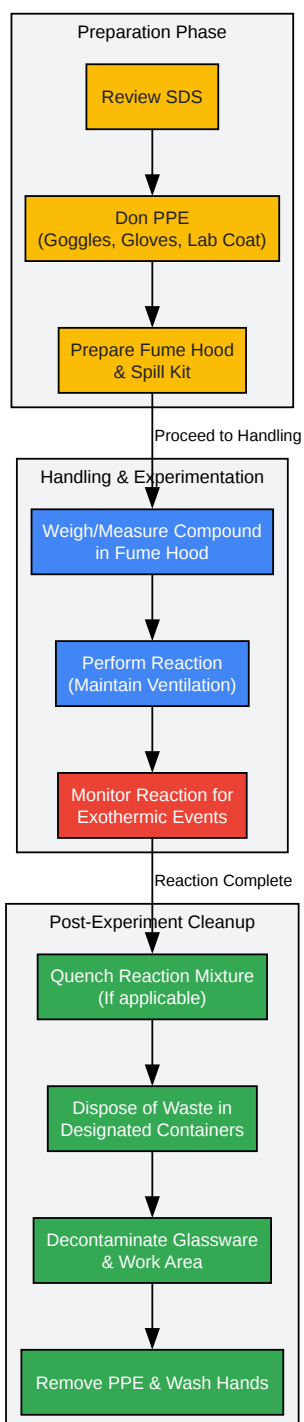
Reactivity and Incompatibilities

2-(Difluoromethoxy)benzyl bromide is a reactive compound.[1]

- Incompatible Materials: Strong bases, oxidizing agents, alcohols, and ammonia.[1]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and other toxic fumes.[2]
- Reactivity: The bromine atom can be displaced by various nucleophiles.[1] The difluoromethoxy group can influence electrophilic aromatic substitution reactions.[1]

Experimental Workflow & Safety Checkpoints

The following diagram illustrates the logical workflow for safely handling **2-(Difluoromethoxy)benzyl bromide**, from preparation to post-experiment cleanup.



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